

Application Note: Standardization of Sodium Thiosulfate Solution using Potassium Iodate

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Compound of Interest

Compound Name: Calcium thiosulfate

Cat. No.: B158258

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Audience: Researchers, scientists, and drug development professionals.

Principle

This protocol details the standardization of a sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution using potassium iodate (KIO_3) as a primary standard. The method is a classic example of an iodometric titration. The process involves two key redox reactions. First, a precisely known amount of potassium iodate, a strong oxidizing agent, is reacted with an excess of potassium iodide (KI) in an acidic medium.^[1] This reaction liberates a stoichiometric amount of iodine (I_2).

Reaction 1: Liberation of Iodine $\text{KIO}_3 + 5\text{KI} + 3\text{H}_2\text{SO}_4 \rightarrow 3\text{I}_2 + 3\text{K}_2\text{SO}_4 + 3\text{H}_2\text{O}$ ^[1]

The liberated iodine is then immediately titrated with the sodium thiosulfate solution to be standardized. The endpoint is detected using a starch indicator, which forms a deep blue-black complex with iodine.^[2] The titration is complete when the blue color disappears.

Reaction 2: Titration of Iodine $2\text{Na}_2\text{S}_2\text{O}_3 + \text{I}_2 \rightarrow \text{Na}_2\text{S}_4\text{O}_6 + 2\text{NaI}$ ^[1]

From the stoichiometry of these balanced equations, one mole of potassium iodate corresponds to six moles of sodium thiosulfate. This relationship allows for the precise calculation of the molarity of the sodium thiosulfate solution.

Materials and Reagents

- Apparatus:

- Analytical balance (readable to ± 0.0001 g)
- 50 mL Burette
- 25 mL Volumetric pipette
- 1000 mL, 250 mL, and 100 mL Volumetric flasks
- 250 mL Erlenmeyer flasks (x3)
- Graduated cylinders
- Magnetic stirrer and stir bars (optional)
- Reagents:
 - Potassium iodate (KIO_3), analytical grade, dried at 110°C to a constant weight.[\[3\]](#)[\[4\]](#)
 - Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$).[\[1\]](#)[\[5\]](#)
 - Potassium iodide (KI), iodate-free.
 - Sodium carbonate (Na_2CO_3), anhydrous.[\[5\]](#)[\[6\]](#)
 - Sulfuric acid (H_2SO_4), concentrated or 1M solution.
 - Soluble starch indicator.
 - Deionized or distilled water.

Experimental Protocols

Preparation of Reagents

3.1.1 0.01 M Potassium Iodate (KIO_3) Standard Solution (1000 mL)

- Accurately weigh approximately 2.14 g of previously dried potassium iodate.[\[7\]](#)
- Quantitatively transfer the solid to a 1000 mL volumetric flask.

- Add approximately 500 mL of deionized water and swirl until the solid is completely dissolved.
- Dilute the solution to the calibration mark with deionized water, cap the flask, and invert several times to ensure homogeneity.
- Calculate the exact molarity based on the mass of KIO_3 weighed.

3.1.2 ~0.1 M Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) Solution (1000 mL)

- Bring 1000 mL of deionized water to a boil for at least 15 minutes to sterilize it and expel dissolved gases. Allow it to cool to room temperature.
- Weigh approximately 25 g of sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$).^[6]
- Dissolve the solid in about 800 mL of the boiled, cooled water.
- Add approximately 0.2 g of sodium carbonate as a stabilizer to prevent decomposition by bacteria or dissolved CO_2 .^{[5][6]}
- Transfer the solution to a 1000 mL volumetric flask and dilute to the mark with the remaining boiled water.
- Mix thoroughly and store in a well-stoppered amber glass bottle. Allow the solution to stand for at least 24 hours before standardization.^[6]

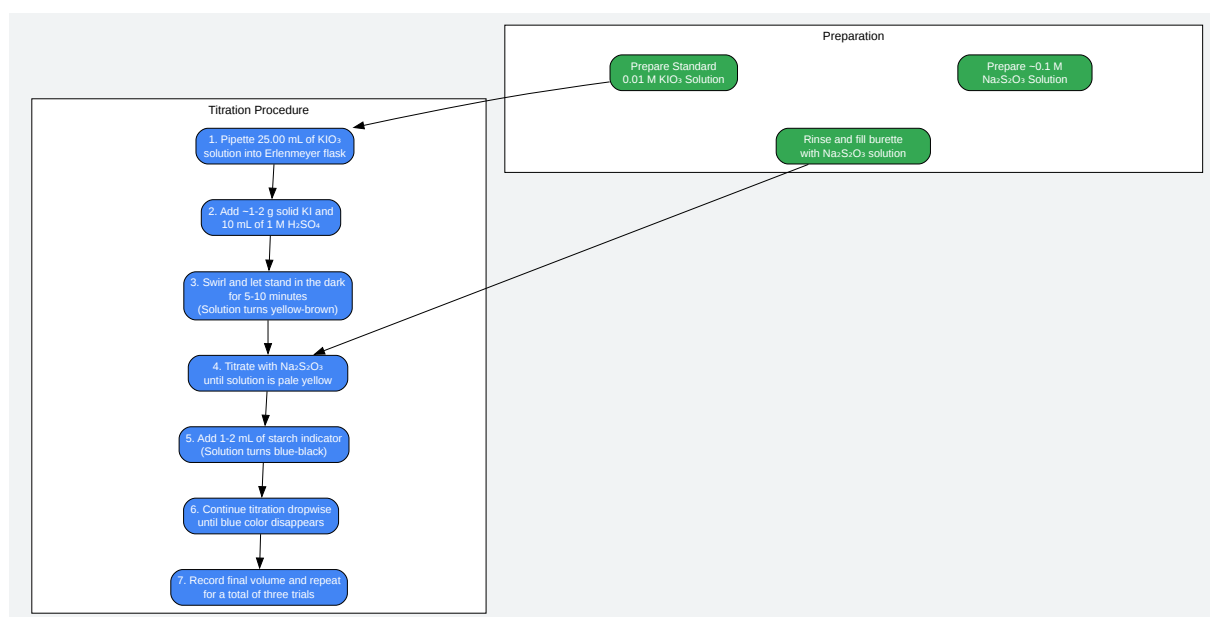
3.1.3 1 M Sulfuric Acid (H_2SO_4) Solution (100 mL)

- Carefully add 5.6 mL of concentrated sulfuric acid to approximately 80 mL of deionized water in a beaker, while stirring. Caution: Always add acid to water.
- Allow the solution to cool to room temperature.
- Transfer the solution to a 100 mL volumetric flask and dilute to the mark with deionized water.

3.1.4 Starch Indicator Solution (1%)

- Make a smooth paste of 1 g of soluble starch with about 5 mL of deionized water.[1]
- Pour this paste, with constant stirring, into 100 mL of boiling deionized water.[8]
- Boil for approximately 1 minute until the solution becomes clear or translucent.[9]
- Allow the solution to cool. This solution should be prepared fresh daily for the best results.
[10]

Titration Workflow



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- To cite this document: BenchChem. [Application Note: Standardization of Sodium Thiosulfate Solution using Potassium Iodate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b158258#protocol-for-titration-of-thiosulfate-with-iodate-for-standardization>]

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